

Application Note: High-Resolution Mass Spectrometry of Tenuazonic Acid-(acetyl-13C2)

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Compound of Interest

Compound Name: *Tenuazonic acid-(acetyl-13C2)*
(mixture of diastereomers) in
methanol

Cat. No.: B15559058

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Abstract

Tenuazonic acid (TeA), a mycotoxin produced by *Alternaria* species, is a contaminant of global concern in food and feed.^{[1][2][3]} Its ubiquitous presence and potential health risks necessitate sensitive and reliable analytical methods for its detection and quantification.^{[1][4]} This application note details a robust and highly selective method for the analysis of Tenuazonic acid using high-resolution mass spectrometry (HRMS) coupled with liquid chromatography (LC). The protocol incorporates a stable isotope-labeled internal standard, Tenuazonic acid-(acetyl-13C2), to ensure the highest level of accuracy and precision by correcting for matrix effects and variations in sample preparation and instrument response. This guide is intended for researchers, scientists, and drug development professionals involved in food safety, toxicology, and quality control.

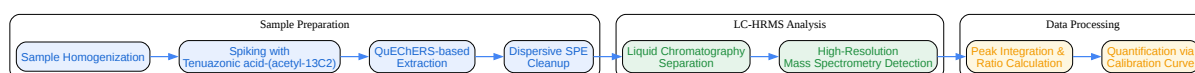
Introduction: The Rationale for Isotope Dilution Analysis

The quantitative analysis of mycotoxins in complex matrices such as food and feed presents significant analytical challenges. Matrix components can interfere with the ionization of the target analyte, leading to either suppression or enhancement of the signal and, consequently, inaccurate quantification. Isotope Dilution Analysis (IDA) is the gold standard for overcoming these challenges. By introducing a known concentration of a stable isotope-labeled version of the analyte—in this case, Tenuazonic acid-(acetyl- $^{13}\text{C}_2$)—early in the sample preparation process, any variations encountered during extraction, cleanup, and analysis will affect both the native analyte and the labeled internal standard equally. The ratio of the native analyte to the labeled standard is then used for quantification, providing a highly accurate and precise measurement that is independent of sample matrix effects and recovery variations. The synthesis of $^{13}\text{C}_2$ -Tenuazonic acid has been described as an efficient process, making it a viable internal standard for routine analysis.[2][5]

The use of HRMS provides an additional layer of confidence through its ability to provide highly accurate mass measurements, enabling the unequivocal identification of Tenuazonic acid and its labeled analog, even in complex sample matrices. This high resolving power and mass accuracy are crucial for distinguishing the target analyte from isobaric interferences.

Experimental Workflow: From Sample to Data

The overall experimental workflow is designed for efficiency and robustness, incorporating a streamlined sample preparation procedure followed by sensitive LC-HRMS analysis.



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Caption: Experimental workflow for the analysis of Tenuazonic acid.

Detailed Protocols

Materials and Reagents

- Standards: Tenuazonic acid (analytical standard), Tenuazonic acid-(acetyl-13C2) solution (concentration verified).[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Solvents: Acetonitrile (LC-MS grade), Methanol (LC-MS grade), Water (LC-MS grade), Formic acid (LC-MS grade).
- Salts and Sorbents: Anhydrous magnesium sulfate (MgSO₄), Sodium chloride (NaCl), Primary secondary amine (PSA) sorbent, C18 sorbent.
- Sample Matrix: (e.g., Tomato paste, cereal flour) - blank matrix required for calibration standards.

Standard Solution Preparation

- Primary Stock Solutions (1 mg/mL): Accurately weigh ~1 mg of Tenuazonic acid and dissolve in 1 mL of methanol. The Tenuazonic acid-(acetyl-13C2) is often supplied as a certified solution.
- Intermediate Stock Solutions (10 µg/mL): Dilute the primary stock solutions with methanol.
- Working Standard Solutions: Prepare a series of calibration standards by diluting the intermediate stock solutions with the initial mobile phase composition. The concentration range should bracket the expected sample concentrations.
- Internal Standard Spiking Solution (e.g., 1 µg/mL): Prepare a working solution of Tenuazonic acid-(acetyl-13C2) for spiking into samples.

Sample Preparation (Modified QuEChERS)

The Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) approach is a widely adopted sample preparation method for multiresidue analysis in food.[\[5\]](#)[\[10\]](#)

- Weighing and Spiking: Weigh 5 g of the homogenized sample into a 50 mL polypropylene centrifuge tube. Add a precise volume of the Tenuazonic acid-(acetyl-13C2) internal standard spiking solution.
- Hydration: Add 10 mL of water and vortex for 30 seconds to ensure thorough mixing.

- Extraction: Add 10 mL of acetonitrile with 1% formic acid. Cap the tube and shake vigorously for 1 minute.
- Salting Out: Add the QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl). Immediately cap and shake vigorously for 1 minute.
- Centrifugation: Centrifuge at 4000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: Transfer a 1 mL aliquot of the upper acetonitrile layer to a 2 mL microcentrifuge tube containing d-SPE sorbent (e.g., 150 mg MgSO₄, 50 mg PSA, 50 mg C18). Vortex for 30 seconds.
- Final Centrifugation: Centrifuge at 10,000 rpm for 2 minutes.
- Dilution and Analysis: Take an aliquot of the supernatant, dilute with the initial mobile phase, and inject into the LC-HRMS system.

LC-HRMS Method Parameters

Liquid Chromatography:

Parameter	Condition
Column	C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm particle size)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	5% B to 95% B over 8 minutes, hold at 95% B for 2 minutes, return to 5% B and equilibrate for 3 minutes
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 µL

High-Resolution Mass Spectrometry:

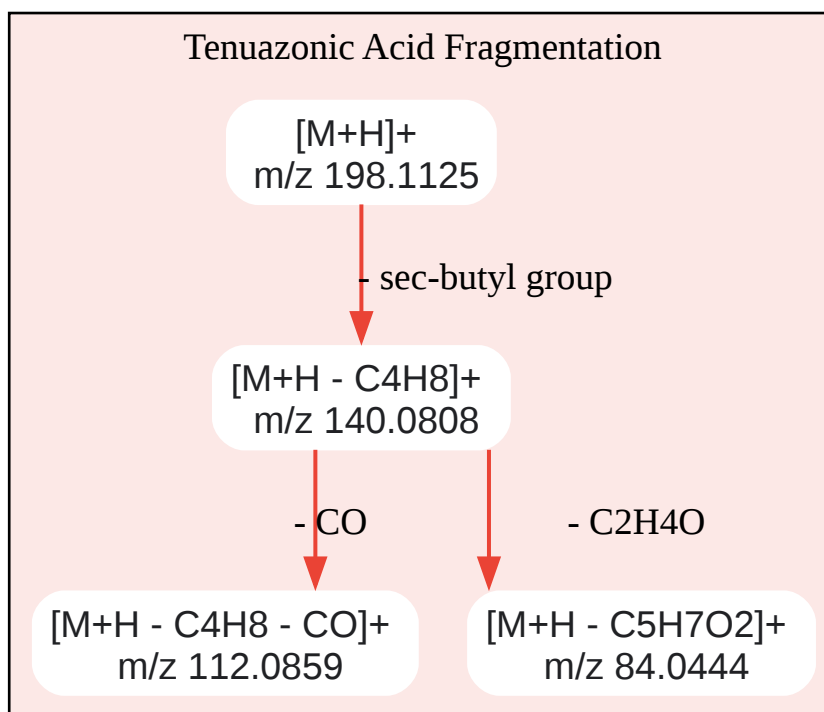
Parameter	Setting
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Mode	Full MS / dd-MS2 (data-dependent MS2) or Targeted SIM / PRM
Mass Resolution	> 70,000 FWHM
Scan Range (Full MS)	m/z 100 - 500
Capillary Voltage	3.5 kV
Sheath Gas Flow Rate	40 arbitrary units
Auxiliary Gas Flow Rate	10 arbitrary units
Capillary Temperature	320 °C

Targeted Ion Information:

Compound	Precursor Ion [M+H] ⁺ (m/z)	Product Ions for Confirmation (m/z)
Tenuazonic acid	198.1125	140.0808, 112.0859, 84.0444
Tenuazonic acid-(acetyl-13C ₂)	200.1192	142.0875, 112.0859, 84.0444

Understanding the Fragmentation Pathway

The structural elucidation and confirmation of Tenuazonic acid are performed by analyzing its fragmentation pattern in the mass spectrometer. The collision-induced dissociation (CID) of the protonated molecule [M+H]⁺ results in characteristic product ions. Understanding these fragmentation pathways is key to developing a specific and reliable MS/MS method.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)



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Caption: Proposed fragmentation pathway of protonated Tenuazonic acid.

The primary fragmentation involves the loss of the sec-butyl group, leading to the stable product ion at m/z 140.0808. Further fragmentation of this ion results in the loss of carbon monoxide (CO) to yield the ion at m/z 112.0859. Another significant fragment at m/z 84.0444 is also observed. For Tenuazonic acid-(acetyl- $^{13}C_2$), the precursor ion is shifted by 2 Da to m/z 200.1192, and the fragment containing the acetyl group is also shifted accordingly to m/z 142.0875, while the other fragments remain at the same m/z . This predictable mass shift provides unequivocal confirmation of the analyte's identity.

Data Analysis and Quantification

- **Peak Integration:** Integrate the chromatographic peaks for the precursor ions of Tenuazonic acid and Tenuazonic acid-(acetyl- $^{13}C_2$) using a narrow mass extraction window (e.g., ± 5 ppm).
- **Response Ratio Calculation:** Calculate the ratio of the peak area of Tenuazonic acid to the peak area of Tenuazonic acid-(acetyl- $^{13}C_2$).

- **Calibration Curve:** Plot the response ratio against the concentration of the calibration standards. A linear regression with a weighting factor of $1/x$ is typically used. The linearity of the calibration curves should be evaluated, with R^2 values ideally above 0.99.[15][16]
- **Quantification:** Determine the concentration of Tenuazonic acid in the samples by interpolating their response ratios from the calibration curve.

Method Performance and Validation

A rigorous method validation should be performed to ensure the reliability of the results.[17][18]
[19] Key validation parameters include:

- **Linearity:** Assessed by the correlation coefficient (R^2) of the calibration curve.
- **Limit of Detection (LOD) and Limit of Quantification (LOQ):** Determined based on the signal-to-noise ratio (S/N) of low-level standards. A recent study using a similar method reported an LOD of 0.86 $\mu\text{g/kg}$ and an LOQ of 2.89 $\mu\text{g/kg}$. [5]
- **Accuracy:** Evaluated by spike-recovery experiments in blank matrix at different concentration levels. Mean recoveries should fall within an acceptable range, typically 70-120%. [15][16]
- **Precision:** Assessed by the relative standard deviation (RSD) of replicate measurements at different concentrations (repeatability and intermediate precision). RSD values should typically be below 15%. [15]
- **Matrix Effects:** Evaluated by comparing the slope of the matrix-matched calibration curve to that of the solvent-based calibration curve. The use of the isotopically labeled internal standard effectively compensates for matrix effects.

Conclusion

This application note provides a comprehensive and detailed protocol for the high-resolution mass spectrometric analysis of Tenuazonic acid using a stable isotope-labeled internal standard. The combination of a streamlined sample preparation method, the specificity of high-resolution mass spectrometry, and the accuracy of isotope dilution analysis provides a powerful tool for the reliable quantification of this important mycotoxin in challenging matrices. This

method is well-suited for routine monitoring, research applications, and regulatory compliance testing.

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